

Application Note: HPLC-UV Method for Quantifying 4-Hexyloxyphenol Purity

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Compound of Interest

Compound Name: 4-Hexyloxyphenol

CAS No.: 18979-55-0

Cat. No.: B099945

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Introduction

4-Hexyloxyphenol is a chemical intermediate used in the synthesis of various organic molecules, including liquid crystals and active pharmaceutical ingredients. Ensuring the purity of this compound is critical for the quality and efficacy of the final products. This application note details a robust and accurate High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantification of **4-Hexyloxyphenol** and the assessment of its purity. The method is suitable for quality control in research, development, and manufacturing environments.

Principle

This method employs reverse-phase HPLC to separate **4-Hexyloxyphenol** from its potential impurities. The separation is achieved on a C18 stationary phase with a mobile phase consisting of an acetonitrile and water gradient. The quantification is performed by monitoring the UV absorbance at 288 nm, which is a characteristic absorption wavelength for phenolic compounds of this nature. The peak area of **4-Hexyloxyphenol** is proportional to its concentration, allowing for accurate purity determination against a calibrated standard.

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis. The recommended chromatographic conditions are outlined in Table 1.

Table 1: HPLC Instrumentation and Conditions

Parameter	Specification
HPLC System	Quaternary or Binary Gradient HPLC System
Detector	UV-Vis Detector
Column	C18 Reverse-Phase Column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-10 min, 60-90% B; 10-12 min, 90% B; 12-13 min, 90-60% B; 13-15 min, 60% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	288 nm
Run Time	15 minutes

2. Reagent and Standard Preparation

- **Mobile Phase Preparation:** Prepare the mobile phases by adding 1.0 mL of phosphoric acid to 1 L of HPLC-grade water (Mobile Phase A) and using HPLC-grade acetonitrile (Mobile Phase B). Degas the mobile phases prior to use.

- **Standard Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **4-Hexyloxyphenol** reference standard and dissolve it in 10 mL of the mobile phase (60:40, B:A).
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

3. Sample Preparation

- Accurately weigh approximately 10 mg of the **4-Hexyloxyphenol** sample to be tested.
- Dissolve the sample in 10 mL of the mobile phase (60:40, B:A) to obtain a nominal concentration of 1 mg/mL.
- Vortex the solution to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Method Validation and Data

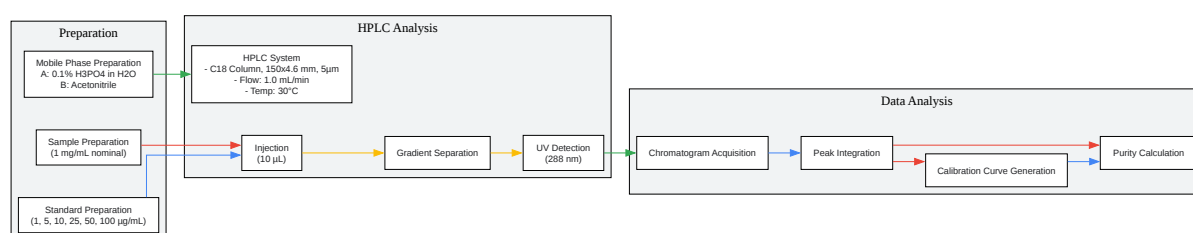
The described HPLC-UV method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy. A summary of the quantitative data is presented in Table 2.

Table 2: Summary of Quantitative Data for **4-Hexyloxyphenol** Analysis

Parameter	Result
Retention Time (min)	7.8
Linearity (µg/mL)	1 - 100
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD) (µg/mL)	0.2
Limit of Quantification (LOQ) (µg/mL)	0.6
Precision (%RSD, n=6)	< 1.5%
Accuracy (Recovery %)	98.5% - 101.2%

Experimental Workflow

The overall workflow for the HPLC-UV analysis of **4-Hexyloxyphenol** is depicted in the following diagram.



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Caption: Workflow for HPLC-UV Purity Analysis of **4-Hexyloxyphenol**.

Conclusion

The HPLC-UV method described in this application note provides a reliable and accurate means for the quantitative analysis of **4-Hexyloxyphenol** purity. The method is straightforward to implement and has been validated to demonstrate excellent linearity, sensitivity, precision, and accuracy, making it well-suited for routine quality control of **4-Hexyloxyphenol** in various scientific and industrial settings.

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